

# Personal protective equipment for handling Tyrosinase-IN-18

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## Compound of Interest

Compound Name: Tyrosinase-IN-18

Cat. No.: B12378758

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## Essential Safety and Handling Guide for Tyrosinase-IN-18

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tyrosinase-IN-18**. The following procedures are designed to ensure the safe use of this compound in a laboratory setting.

## Physicochemical Properties

A summary of the known physical and chemical properties of **Tyrosinase-IN-18** is provided below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>18</sub> N <sub>2</sub> O <sub>5</sub> S	MedChemExpress SDS[1]
Appearance	Off-white to light yellow solid	ChemicalBook
Purity	99.33%	MedChemExpress

## Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) provided by MedChemExpress, **Tyrosinase-IN-18** is not classified as a hazardous substance or mixture.[1] However, as with any chemical of

unknown toxicological properties, it is crucial to handle it with care and use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: Not required under normal use conditions with adequate ventilation.

## Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Handling Procedures:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

## Emergency Procedures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and rinse the affected area with plenty of water. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

Dispose of **Tyrosinase-IN-18** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

## Experimental Protocols

While a specific experimental protocol for **Tyrosinase-IN-18** is not provided, a general workflow for screening tyrosinase inhibitors is outlined below. This can be adapted for experiments involving **Tyrosinase-IN-18**.

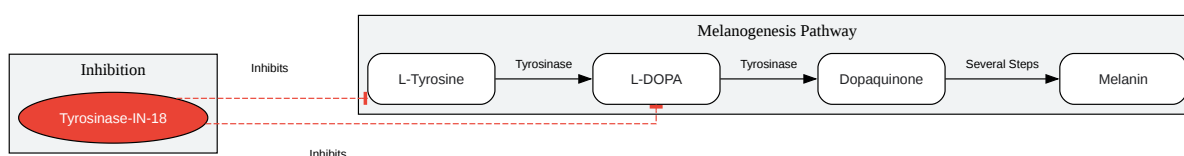
General Workflow for Screening Tyrosinase Inhibitors:

- Preparation of Reagents:
  - Prepare a stock solution of **Tyrosinase-IN-18** in a suitable solvent (e.g., DMSO).
  - Prepare a solution of mushroom tyrosinase in phosphate buffer.
  - Prepare a solution of L-DOPA (a substrate for tyrosinase) in phosphate buffer.
- Enzyme Inhibition Assay:
  - In a 96-well plate, add the tyrosinase solution.

- Add various concentrations of the **Tyrosinase-IN-18** solution to the wells.
- Pre-incubate the enzyme and inhibitor at a specific temperature for a set time.
- Initiate the enzymatic reaction by adding the L-DOPA solution.
- Measure the formation of dopachrome (an colored product) over time using a microplate reader at a specific wavelength (e.g., 475 nm).
- Data Analysis:
  - Calculate the percentage of tyrosinase inhibition for each concentration of **Tyrosinase-IN-18**.
  - Determine the IC<sub>50</sub> value (the concentration of inhibitor required to inhibit 50% of the enzyme activity).

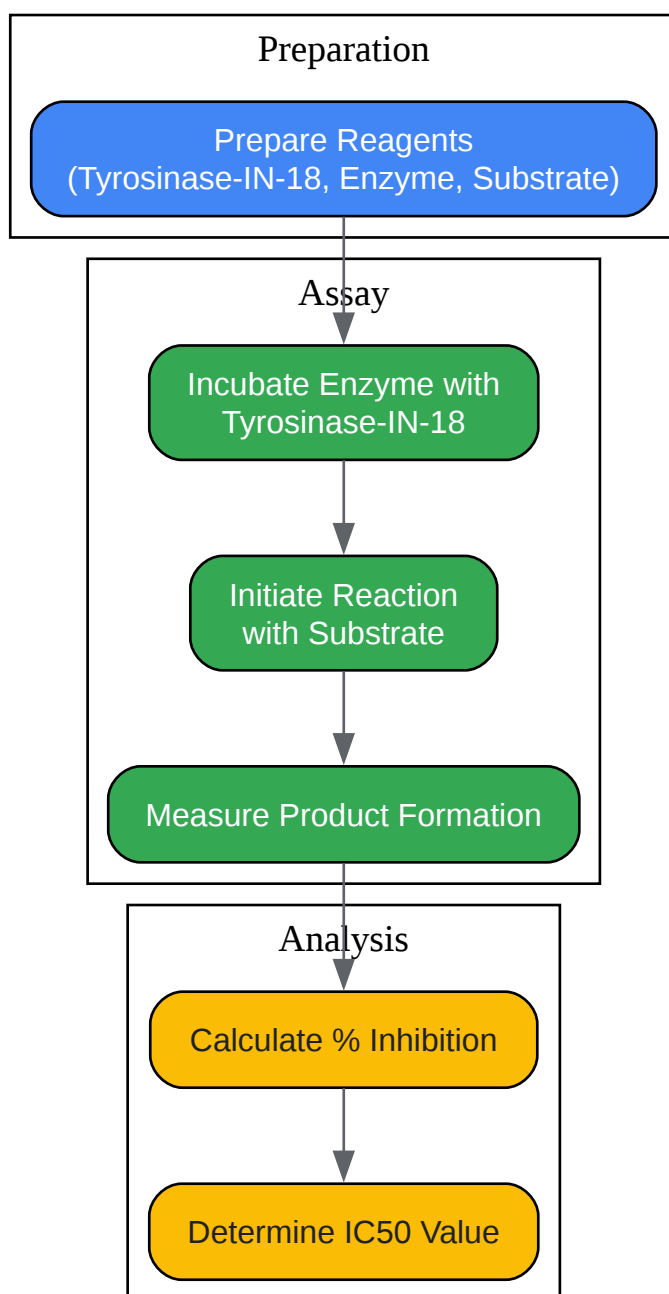
## Visualizations

Below are diagrams illustrating the mechanism of action of tyrosinase and a typical experimental workflow for its inhibitors.



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Caption: Mechanism of Tyrosinase Inhibition.



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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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